

Dealing with poor solubility of 2-Methylnicotinic acid in aqueous media

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Compound of Interest

Compound Name: 2-Methylnicotinic acid

Cat. No.: B120074

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Technical Support Center: 2-Methylnicotinic Acid Solubility

This guide provides troubleshooting and practical advice for researchers, scientists, and drug development professionals facing challenges with the poor aqueous solubility of **2-Methylnicotinic acid**.

Physicochemical Properties

Understanding the fundamental properties of **2-Methylnicotinic acid** is the first step in developing an effective solubilization strategy.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ NO ₂	[1][2][3]
Molecular Weight	~137.14 g/mol	[2][3]
Appearance	White to off-white or light brown crystalline powder	[1][4]
Melting Point	228-230 °C (decomposes)	
pKa (Carboxylic Acid)	~4.85 (approximated from parent compound, nicotinic acid)	[5][6]

Troubleshooting Guide & FAQs

Q1: Why is my 2-Methylnicotinic acid not dissolving in neutral water?

A: **2-Methylnicotinic acid** is a weak acid with limited solubility in its neutral, protonated form. The pH of a saturated aqueous solution of the parent compound, nicotinic acid, is acidic (around 2.7), indicating that the free acid form is not highly soluble.^[5] To achieve significant aqueous solubility, the carboxylic acid group must be deprotonated to form the much more polar and soluble carboxylate salt.

Q2: What is the recommended first step to solubilize 2-Methylnicotinic acid for an aqueous experiment?

A: The most direct and common method is pH adjustment. By increasing the pH of the solution to be at least 1.5 to 2 units above the pKa (~4.85), you will convert the acid into its highly soluble anionic (salt) form. Adding a base such as sodium hydroxide (NaOH) dropwise will achieve this.

Q3: How do I prepare a stock solution using pH adjustment? My compound is still crashing out.

A: Precipitation can occur if the local concentration of the compound exceeds its solubility before the bulk pH is raised sufficiently. Follow this recommended protocol to avoid this issue:

- Weigh the desired amount of **2-Methylnicotinic acid** powder.
- Add a small amount of purified water (e.g., 20-30% of the final desired volume). This will form a slurry.
- While stirring, add a molar equivalent of a base (e.g., 1M NaOH).
- Continue to add base dropwise until all the solid has dissolved.
- Check the pH of the solution to ensure it is in the desired range (typically > pH 6.5).
- Add water to reach the final desired concentration and volume.

- Troubleshooting Tip: If the compound precipitates upon addition to your final buffer system, it is likely due to the buffer's low pH causing the compound to revert to its less soluble acidic form. Ensure your final buffer pH is compatible with the compound's solubility requirements.

Q4: My experiment is pH-sensitive and must be conducted at or below pH 7. What are my alternatives?

A: If pH adjustment is not an option, you can use co-solvents. These are water-miscible organic solvents that can increase the solubility of hydrophobic compounds.

- Dimethyl sulfoxide (DMSO): A powerful and widely used solvent. **2-Methylnicotinic acid** is soluble in DMSO.^[7] Prepare a high-concentration stock solution in 100% DMSO and then dilute it into your aqueous experimental medium. Be aware that the final concentration of DMSO should be kept low (typically <0.5%) as it can have biological effects.
- Ethanol: Another common co-solvent. Nicotinic acid is soluble in hot ethanol and its solubility is higher in ethanol than in water at room temperature.^{[5][8]}

Critical Consideration: When using co-solvents, the compound may precipitate when the stock solution is diluted into an aqueous buffer. To mitigate this, add the stock solution dropwise into the vortexing buffer to ensure rapid mixing and prevent localized high concentrations.

Q5: Are there any other advanced methods to improve solubility?

A: Yes, for more challenging applications, other formulation strategies can be employed:

- Salt Formation: Prepare a stable, solid salt of the compound (e.g., sodium 2-methylnicotinate) which can then be directly dissolved in water.
- Complexation with Cyclodextrins: Cyclodextrins are cyclic oligosaccharides that can encapsulate poorly soluble molecules, increasing their apparent aqueous solubility.
- Use of Surfactants: Surfactants can form micelles that entrap the compound, increasing its solubility above the critical micelle concentration (CMC).

Experimental Protocols

Protocol 1: Solubilization by pH Adjustment

This protocol describes preparing a 100 mM aqueous stock solution of **2-Methylnicotinic acid**.

- **Preparation:** Add 137.1 mg of **2-Methylnicotinic acid** to a 10 mL volumetric flask or graduated cylinder.
- **Slurry Formation:** Add approximately 5 mL of purified water. The mixture will appear as a cloudy slurry.
- **Dissolution:** While stirring vigorously, add 1M NaOH dropwise. The solid will begin to dissolve as the pH increases and the carboxylate salt is formed.
- **Completion:** Continue adding NaOH until the solution becomes clear. This typically requires approximately 1 mL of 1M NaOH for a 100 mM solution.
- **Final Volume:** Once fully dissolved, bring the total volume to 10 mL with purified water.
- **Verification (Optional):** Check the pH of the final solution to ensure it is neutral to slightly basic (pH 7.0 - 8.0).
- **Storage:** Store the stock solution as per stability data, typically at 4°C for short-term use or -20°C for long-term storage.

Protocol 2: Solubilization Using a DMSO Co-solvent

This protocol describes preparing a 100 mM stock solution in DMSO.

- **Preparation:** Add 13.71 mg of **2-Methylnicotinic acid** to a 1 mL microcentrifuge tube or glass vial.
- **Dissolution:** Add 1 mL of 100% anhydrous DMSO.
- **Mixing:** Vortex or sonicate briefly until the solid is completely dissolved. Gentle warming in a water bath (37°C) can assist if needed.

- **Storage:** Store the stock solution tightly capped at room temperature or -20°C to prevent water absorption by the DMSO.
- **Application:** When adding to aqueous media, ensure the final DMSO concentration is compatible with your experimental system (e.g., for a final concentration of 100 µM, use 1 µL of stock per 1 mL of buffer, resulting in 0.1% DMSO).

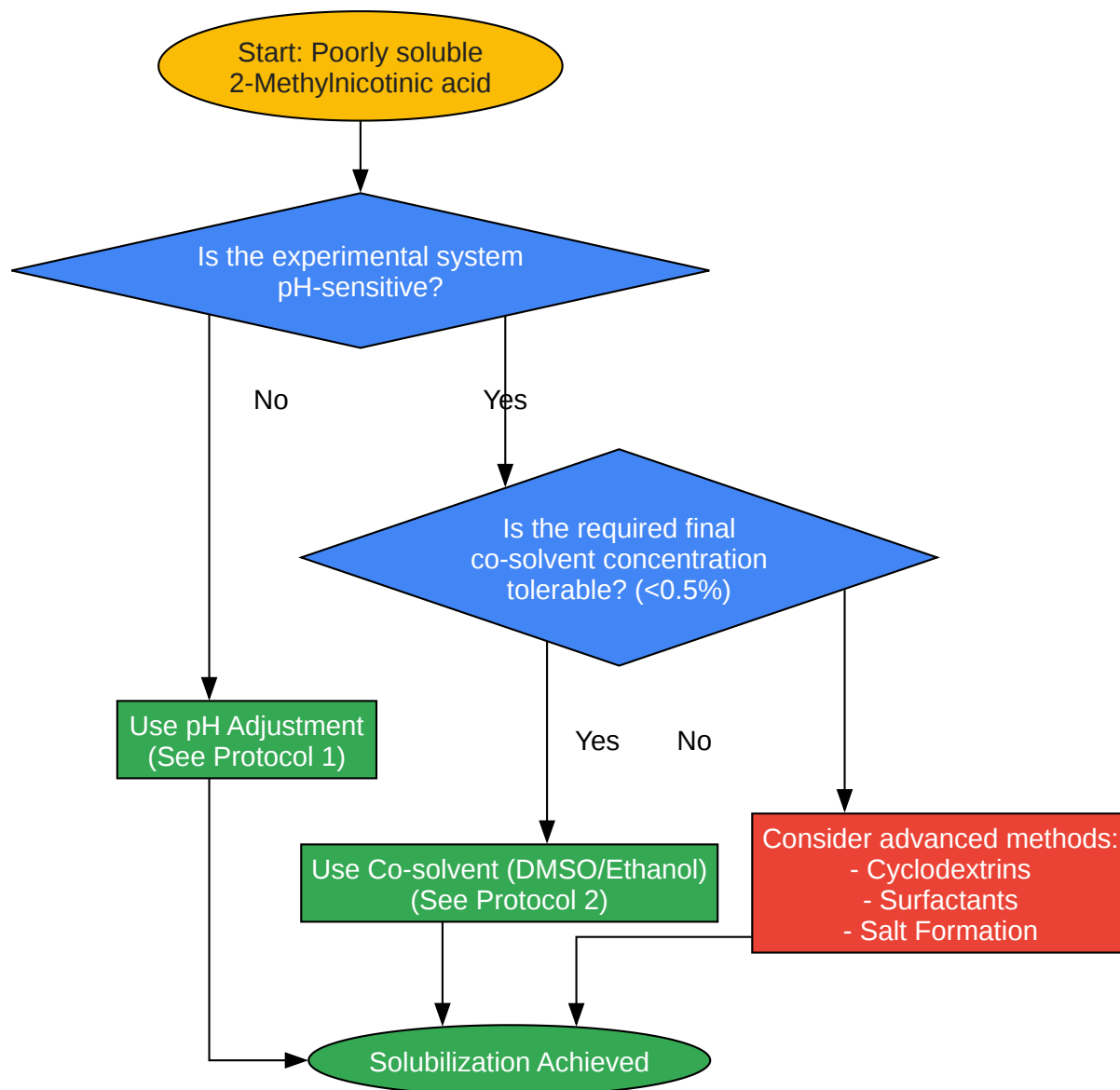
Quantitative Solubility Data

Quantitative solubility data for **2-Methylnicotinic acid** is not readily available in the literature. However, data for the structurally similar parent compound, Nicotinic Acid, provides a useful reference for solvent selection.

Solvent	Molar Solubility (mol/L) @ 298.15 K (25°C)	Approx. Solubility (mg/mL)	Reference
Water	0.136	~16.7	[5]
Ethanol	0.201	~24.7	[8]
Dimethyl Sulfoxide (DMSO)	5.378	~662.2	[8]
Acetone	0.038	~4.7	[8]
Acetonitrile	0.009	~1.1	[8]
Diethyl Ether	0.012	~1.5	[8]

Note: Data presented is for Nicotinic Acid and should be used as a qualitative guide for **2-Methylnicotinic acid**.

Visualizations



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Caption: Decision workflow for selecting a solubilization strategy.

Caption: Mechanism of pH-dependent solubility.

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References

- 1. CAS 3222-56-8: 2-Methylnicotinic acid | CymitQuimica [cymitquimica.com]
- 2. 2-Methylnicotinic acid | C₇H₇NO₂ | CID 643373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [precision.fda.gov]
- 4. 2-Methylnicotinic Acid | 3222-56-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. Nicotinic Acid [drugfuture.com]
- 6. Nicotinic acid CAS#: 59-67-6 [m.chemicalbook.com]
- 7. labsolu.ca [labsolu.ca]
- 8. researchgate.net [researchgate.net]
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